

Essential Safety and Logistics for Handling Sec-butyl Acetate

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Compound of Interest

Compound Name: *Sec-butyl acetate*

Cat. No.: *B091578*

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This guide provides critical safety protocols and logistical procedures for the handling and disposal of **sec-butyl acetate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational conduct.

Properties and Exposure Limits of Sec-butyl Acetate

The following table summarizes the key quantitative data for **sec-butyl acetate**, including its physical and chemical properties, as well as occupational exposure limits.

Property	Value
Physical & Chemical Properties	
Molecular Formula	C ₆ H ₁₂ O ₂
Molecular Weight	116.16 g/mol [1][2]
Appearance	Colorless liquid with a fruity odor[2][3]
Boiling Point	112 °C (234 °F)[1][3][4]
Melting Point	-99 °C (-146 °F)[2][4]
Flash Point	17 °C (62 °F)[1][3]
Vapor Pressure	10 mmHg at 20 °C
Specific Gravity	0.872 at 20 °C[1]
Water Solubility	0.8%[1][3]
Lower Explosive Limit (LEL)	1.7%[1][3]
Upper Explosive Limit (UEL)	9.8%[1][3]
Occupational Exposure Limits	
NIOSH REL (TWA)	200 ppm (950 mg/m ³)[3][5]
OSHA PEL (TWA)	200 ppm (950 mg/m ³)[3][6]
ACGIH TLV (TWA)	200 ppm (950 mg/m ³)[4][6]
IDLH	1700 ppm[1][5]

Operational Plan: Safe Handling of Sec-butyl Acetate

Adherence to the following step-by-step protocol is mandatory for the safe handling of **sec-butyl acetate**.

Pre-Handling Preparations

- Engineering Controls: All work with **sec-butyl acetate** must be conducted in a well-ventilated area.[7] A chemical fume hood is required.[8] Facilities should be equipped with an eyewash station and a safety shower.[8]
- Personal Protective Equipment (PPE): Before handling, ensure all required PPE is available and in good condition.
 - Eye Protection: Wear chemical safety goggles and a face shield.[4]
 - Skin Protection: Wear solvent-resistant gloves and a lab coat or other protective clothing.[6][8][9]
 - Respiratory Protection: If ventilation is inadequate or exposure limits are likely to be exceeded, a NIOSH-approved respirator with an appropriate organic vapor cartridge is required.[4][6]
- Equipment: Use only non-sparking tools and explosion-proof equipment.[1][4][7][10] Ensure all containers are properly grounded and bonded to prevent static discharge.[4][7]

Handling Procedure

- Container Handling: Keep containers tightly closed when not in use.[4][7]
- Dispensing: When transferring **sec-butyl acetate**, do so slowly to minimize splashing and vapor generation.
- Spill Prevention: Handle over a spill tray or in a designated containment area.
- Avoidance of Incompatibles: Keep away from strong oxidizing agents, nitrates, alkalis, and acids.[3] Also, avoid heat, sparks, and open flames.[4][7][10]

Post-Handling

- Decontamination: Wash hands and any exposed skin thoroughly with soap and water after handling.[6]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances and sources of ignition.[8]

Disposal Plan: Sec-butyl Acetate Waste

Proper disposal of **sec-butyl acetate** and contaminated materials is crucial to prevent environmental contamination and ensure safety.

Waste Segregation and Collection

- **Waste Container:** Collect all **sec-butyl acetate** waste in a designated, properly labeled, and sealed container.
- **Contaminated Materials:** Any materials used to clean up spills (e.g., absorbent pads) and contaminated PPE should be disposed of as hazardous waste.

Spill Response

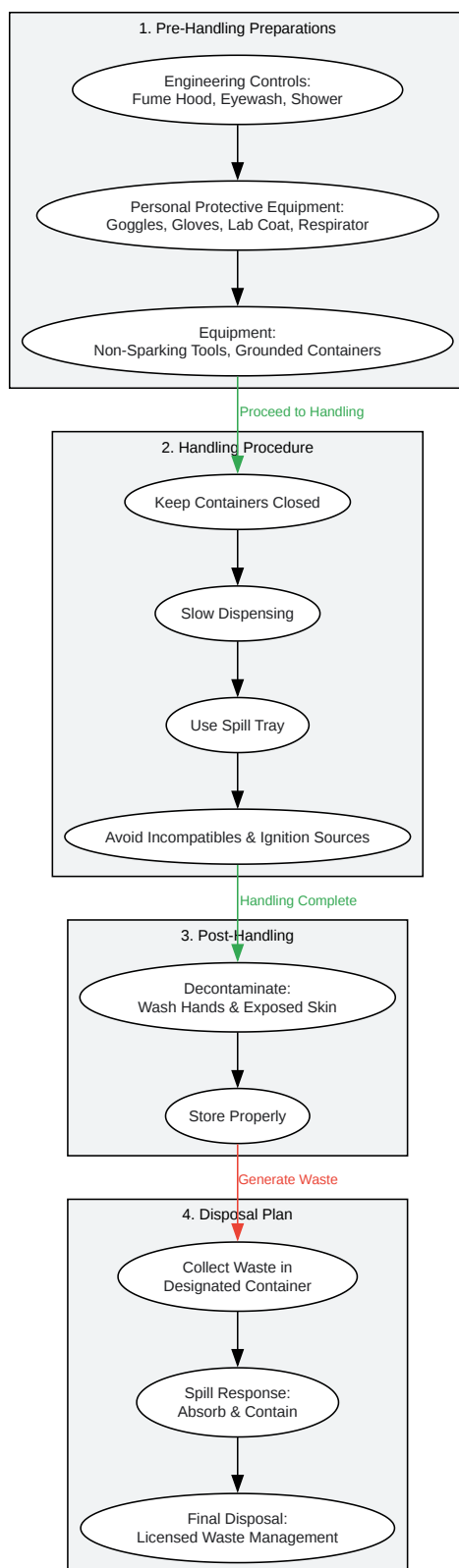
- **Small Spills:** For small spills, absorb the material with an inert absorbent such as sand or earth.^[1] Collect the absorbed material using non-sparking tools and place it in a sealed container for disposal.^[1]
- **Large Spills:** In the event of a large spill, evacuate the area immediately.^[4] Isolate the spill area and prevent entry into waterways and sewers.^[1] Contact your institution's environmental health and safety department for assistance.
- **Ventilation:** Ensure the area is well-ventilated during and after cleanup.

Final Disposal

- **Regulatory Compliance:** All **sec-butyl acetate** waste must be disposed of in accordance with local, state, and federal regulations. Do not pour down the drain.^[4]
- **Waste Management:** Arrange for pickup and disposal by a licensed hazardous waste disposal company.

Visual Workflow for Handling and Disposal

The following diagram illustrates the logical flow of the handling and disposal procedures for **sec-butyl acetate**.



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Caption: Workflow for Safe Handling and Disposal of **Sec-butyl Acetate**.

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